

Best practices for handling and dissolving Locustatachykinin I peptide

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Compound of Interest

Compound Name: Locustatachykinin I (TFA)

Cat. No.: B15142855

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Technical Support Center: Locustatachykinin I

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for handling and dissolving Locustatachykinin I peptide.

Frequently Asked Questions (FAQs)

Q1: What is Locustatachykinin I?

Locustatachykinin I is an insect tachykinin-related peptide originally isolated from the locust, *Locusta migratoria*.^{[1][2][3]} It is a neuropeptide involved in various physiological processes in insects, including muscle contraction.^{[1][3]}

Q2: What are the physical and chemical properties of Locustatachykinin I?

Locustatachykinin I is a synthetic, solid peptide with a molecular weight of 938 Da and a purity of greater than 95%. Its molecular formula is C₄₃H₆₃N₁₃O₁₁.

Q3: What is the recommended solvent for dissolving Locustatachykinin I?

Locustatachykinin I is soluble in water. For biological experiments, it is recommended to use sterile, distilled water or a buffer compatible with your assay.

Q4: How should I store Locustatachykinin I?

Lyophilized Locustatachykinin I should be stored under desiccating conditions at -20°C for long-term storage, where it can be stable for up to 12 months. Reconstituted peptide solutions are less stable and should be used immediately or aliquoted and stored at -20°C or lower to avoid repeated freeze-thaw cycles.

Q5: What is the general signaling mechanism of Locustatachykinin I?

Locustatachykinin I acts through G-protein coupled receptors (GPCRs).[4] In insects, tachykinin receptors are known to couple to Gαq and Gαs proteins, leading to an increase in intracellular calcium (Ca²⁺) and cyclic AMP (cAMP) levels, respectively.[4][5][6][7] This signaling cascade ultimately modulates neuronal activity and muscle contraction.[1]

Quantitative Data Summary

While specific quantitative solubility limits and stability data for Locustatachykinin I are not readily available in the literature, the following tables provide a summary of its known properties and general guidelines for handling peptides. Researchers are encouraged to determine precise solubility and stability for their specific experimental conditions.

Property	Value	Reference
Molecular Weight	938 Da	
Molecular Formula	C ₄₃ H ₆₃ N ₁₃ O ₁₁	
Purity	>95%	
Form	Solid	
Solubility	Soluble in water	

Storage Condition	Recommendation
Lyophilized Peptide	Store at -20°C under desiccating conditions for up to 12 months.
Reconstituted Peptide	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. Use promptly.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Locustatachykinin I

- **Equilibrate:** Before opening, allow the vial of lyophilized Locustatachykinin I to warm to room temperature to prevent condensation.
- **Solvent Addition:** Add the desired volume of sterile, distilled water or a suitable buffer (e.g., PBS) to the vial. The choice of solvent should be compatible with the downstream application.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, which can cause aggregation. If the peptide does not dissolve readily, sonication in a water bath for short periods may help.
- **Verification:** Ensure the solution is clear and free of particulates before use.
- **Storage:** For immediate use, keep the solution on ice. For longer-term storage, aliquot the solution into smaller volumes and store at -20°C or -80°C.

Protocol 2: General Bioassay for Myotropic Activity

This protocol describes a general method to assess the myotropic (muscle-contracting) activity of Locustatachykinin I on an isolated insect tissue, such as the hindgut.

- **Tissue Dissection:** Dissect the target tissue (e.g., hindgut) from the insect in a physiological saline solution.
- **Tissue Mounting:** Mount the tissue in an organ bath containing physiological saline and aerate the solution.
- **Transducer Connection:** Attach one end of the tissue to a force transducer to record muscle contractions.
- **Equilibration:** Allow the tissue to equilibrate in the organ bath for at least 30 minutes, or until a stable baseline is achieved.

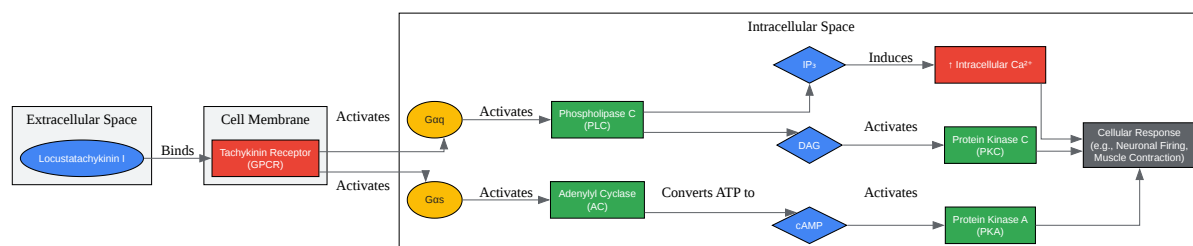
- **Peptide Application:** Prepare a stock solution of Locustatachykinin I in physiological saline. Add the peptide to the organ bath in a cumulative or non-cumulative manner to obtain a dose-response curve.
- **Data Recording:** Record the muscle contractions at baseline and after the addition of the peptide.
- **Analysis:** Analyze the change in contraction amplitude or frequency in response to different concentrations of Locustatachykinin I.

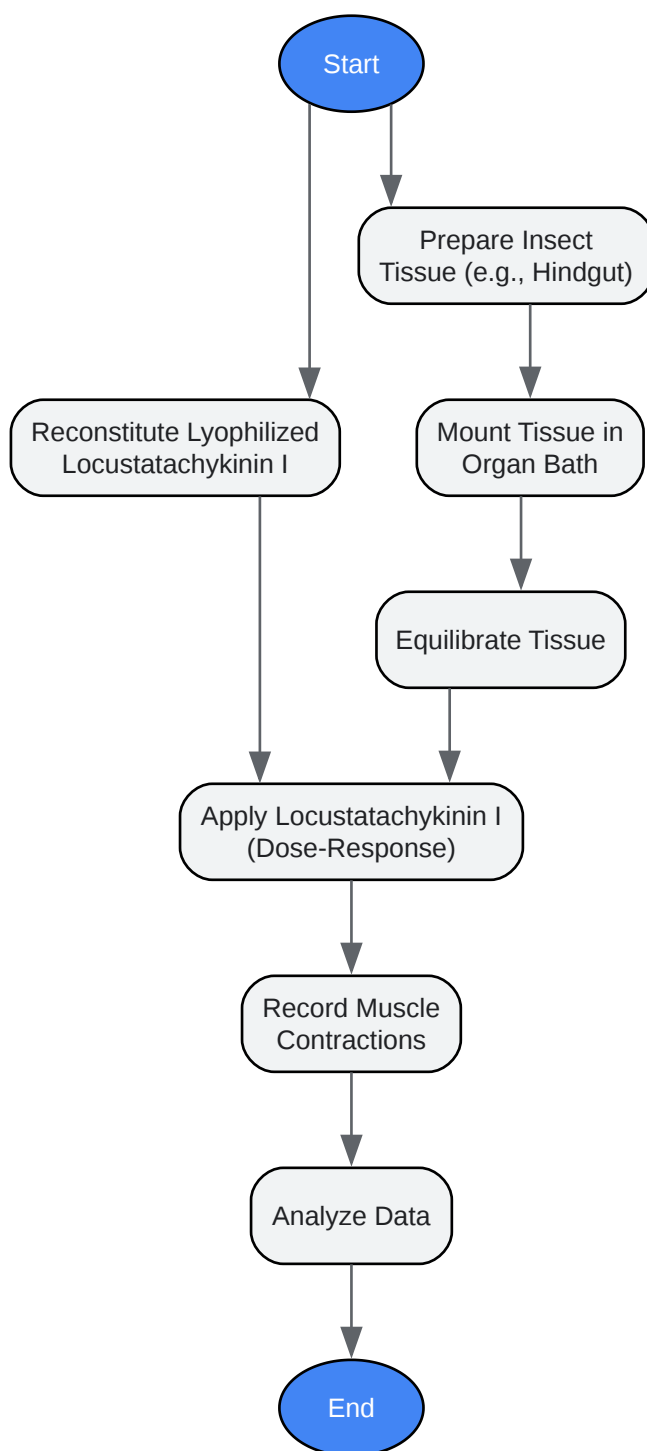
Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Peptide will not dissolve	The peptide has low solubility in the chosen solvent or has aggregated.	Try gentle warming or brief sonication. If using water, try a different solvent like a small amount of DMSO followed by dilution with your aqueous buffer (ensure DMSO is compatible with your assay). For aggregated peptides, try dissolving in a small amount of a denaturing agent if compatible with your experiment.
Loss of biological activity	Peptide degradation due to improper storage, handling, or multiple freeze-thaw cycles. Oxidation of sensitive amino acids.	Always store lyophilized peptide at -20°C and reconstituted aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Use fresh solutions for critical experiments.
Inconsistent experimental results	Inaccurate peptide concentration due to incomplete dissolution or adsorption to surfaces. Pipetting errors.	Ensure the peptide is fully dissolved before use. Use low-retention pipette tips and tubes. Prepare fresh dilutions from a stock solution for each experiment to ensure consistency.
Precipitation of peptide in solution	The peptide concentration is above its solubility limit in the current buffer. pH of the solution is at the peptide's isoelectric point.	Dilute the peptide solution to a lower concentration. Adjust the pH of the buffer away from the peptide's isoelectric point.

Visualizations

Locustatachykinin I Signaling Pathway





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